

An In-depth Technical Guide to the Thermochemical Properties of 4-tert-butylbiphenyl

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Compound of Interest

Compound Name: *4-tert-Butylbiphenyl*

Cat. No.: *B155571*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key thermochemical properties of **4-tert-butylbiphenyl**. The information is compiled from peer-reviewed scientific literature and is intended to be a valuable resource for professionals in research, development, and academia.

Core Thermochemical Data

The thermochemical properties of **4-tert-butylbiphenyl** have been determined through various experimental techniques. The following tables summarize the key quantitative data available.

Table 1: Enthalpies of Formation, Combustion, and Phase Transitions

| Property | Symbol | Value (kJ·mol ⁻¹) | Temperature (K) | Method |
|--|--------------------------------|----------------------------------|--------------------|--|
| Standard Molar Enthalpy of Formation (crystal) | $\Delta fH_m^\circ(\text{cr})$ | -143.2 ± 3.8 | 298.15 | Static-Bomb Combustion Calorimetry |
| Standard Molar Enthalpy of Formation (gas) | $\Delta fH_m^\circ(\text{g})$ | -45.1 ± 4.3 | 298.15 | Derived from $\Delta fH_m^\circ(\text{cr})$ and $\Delta_{\text{sub}}H_m^\circ$ |
| Standard Massic Energy of Combustion | ΔcH° | -41433.8 ± 1.8 | 298.15 | Static-Bomb Combustion Calorimetry |
| Standard Molar Enthalpy of Sublimation | $\Delta_{\text{sub}}H_m^\circ$ | 98.1 ± 2.1 | 298.15 | Calvet Microcalorimetry |
| Standard Molar Enthalpy of Vaporization | $\Delta_{\text{vap}}H_m^\circ$ | 76.5 ± 1.5 | 298.15 | Calvet Microcalorimetry |
| Molar Enthalpy of Fusion | $\Delta_{\text{fus}}H_m$ | 21.6 | 324.7 | Differential Scanning Calorimetry |

Table 2: Heat Capacity and Thermodynamic Functions[1]

| Temperature (K) | Molar Heat Capacity, $C_{p,m}$ (J·K ⁻¹ ·mol ⁻¹) | Enthalpy, $H^\circ(T) - H^\circ(0)$ (kJ·mol ⁻¹) | Entropy, $S^\circ(T)$ (J·K ⁻¹ ·mol ⁻¹) |
|-----------------|--|---|---|
| 5 | 0.61 | 0.001 | 0.20 |
| 10 | 4.41 | 0.012 | 1.62 |
| 50 | 56.40 | 1.139 | 32.65 |
| 100 | 110.88 | 5.564 | 93.36 |
| 150 | 157.00 | 12.39 | 152.0 |
| 200 | 204.30 | 21.61 | 209.6 |
| 250 | 258.90 | 33.43 | 268.1 |
| 298.15 | 314.10 | 47.16 | 323.5 |
| 324.7 (solid) | 345.00 | 56.12 | 352.0 |
| 324.7 (liquid) | 385.00 | 77.72 | 418.6 |
| 350 | 400.00 | 87.72 | 448.1 |
| 370 | 415.00 | 95.92 | 470.5 |

Experimental Protocols

The determination of the thermochemical properties of **4-tert-butylbiphenyl** involves precise and specialized experimental techniques. The following sections detail the methodologies cited in the literature.

2.1. Static-Bomb Combustion Calorimetry

This technique is employed to measure the standard masicc energy of combustion.

- Apparatus: A static-bomb calorimeter with a platinum resistance thermometer for temperature measurements.
- Procedure:

- A pellet of **4-tert-butylbiphenyl** of known mass is placed in a platinum crucible inside a calorimetric bomb.
- The bomb is filled with purified oxygen to a pressure of 3.04 MPa.
- A known amount of distilled water is added to the bomb to ensure saturation of the gas phase with water vapor.
- The bomb is placed in a calorimeter vessel filled with a known mass of water.
- The sample is ignited by passing an electric current through a platinum wire.
- The temperature change of the water is precisely measured to determine the energy of combustion.
- Corrections are made for the heat of combustion of the ignition wire and for the formation of nitric acid.
- The energy equivalent of the calorimeter is determined using a certified benzoic acid standard.

2.2. Calvet Microcalorimetry

A Calvet microcalorimeter is utilized to measure the enthalpies of vaporization and sublimation.

- Apparatus: A high-temperature Calvet microcalorimeter.
- Procedure for Enthalpy of Vaporization:
 - A small amount of the sample is placed in a sealed glass ampoule.
 - The ampoule is placed in the calorimeter at a constant temperature (298.15 K).
 - The ampoule is broken, and the heat absorbed during the vaporization of the sample is measured.
- Procedure for Enthalpy of Sublimation:

- The substance is placed in a Knudsen cell, which has a small orifice.
- The cell is heated to a specific temperature, and the rate of mass loss due to sublimation is measured.
- The enthalpy of sublimation is then calculated from the temperature dependence of the vapor pressure using the Clausius-Clapeyron equation.

2.3. Differential Scanning Calorimetry (DSC)

DSC is used to determine the temperature and enthalpy of phase transitions, such as fusion (melting).

- Apparatus: A differential scanning calorimeter.
- Procedure:
 - A small, weighed amount of the sample is placed in an aluminum pan.
 - An empty pan is used as a reference.
 - The sample and reference are heated at a constant rate.
 - The difference in heat flow required to maintain the sample and reference at the same temperature is measured.
 - A peak in the heat flow versus temperature curve indicates a phase transition, and the area under the peak is proportional to the enthalpy of that transition.

2.4. Vacuum Adiabatic Calorimetry

This method is employed to measure the heat capacity of the substance over a wide range of temperatures.

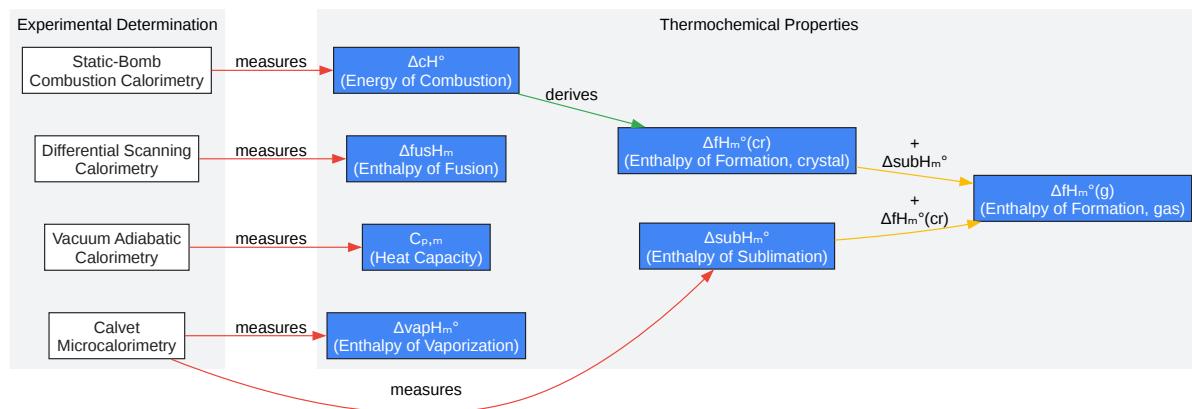
- Apparatus: A vacuum adiabatic calorimeter.
- Procedure:

- A known mass of the sample is placed in a calorimeter vessel.
- The vessel is placed in a vacuum chamber to minimize heat exchange with the surroundings.
- A known amount of heat is supplied to the sample, and the resulting temperature increase is measured.
- The heat capacity is calculated from the amount of heat supplied and the temperature change.
- This process is repeated at different temperatures to obtain the heat capacity as a function of temperature.

Visualizations

3.1. Relationship between Thermochemical Properties

The following diagram illustrates the relationship between the key thermochemical properties of **4-tert-butylbiphenyl** and how they are experimentally determined.

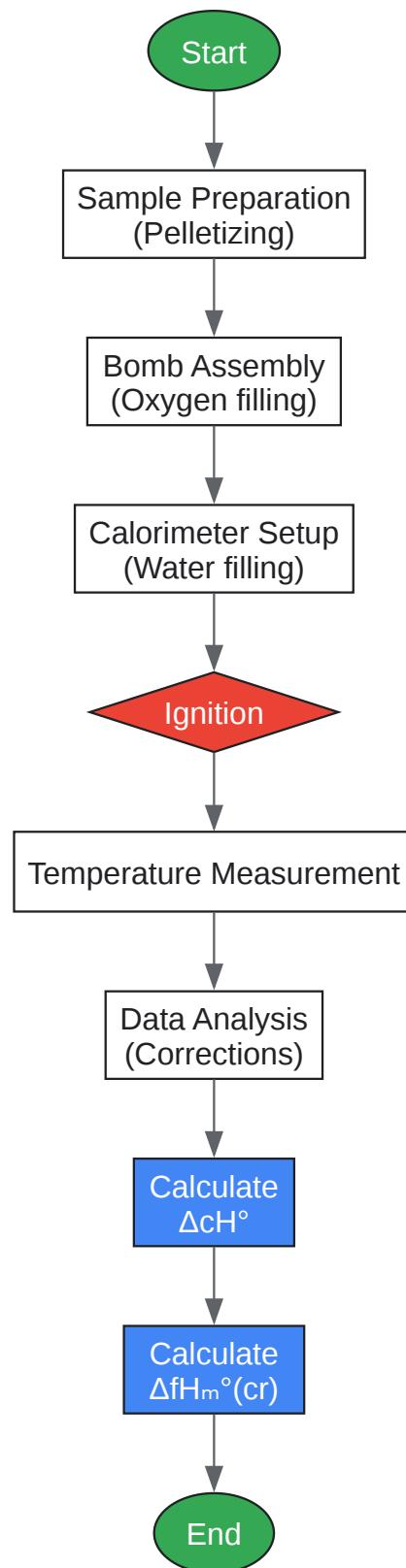


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Relationship between experimental methods and thermochemical properties.

3.2. Experimental Workflow for Combustion Calorimetry

The following diagram outlines the typical workflow for determining the enthalpy of formation using static-bomb combustion calorimetry.



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Workflow for Combustion Calorimetry.

This guide provides a foundational understanding of the thermochemical properties of **4-tert-butylbiphenyl**, essential for its application in various scientific and industrial fields. For more detailed information, readers are encouraged to consult the primary literature cited.

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References

- 1. researchgate.net [researchgate.net]
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